Unveiling the Spectroscopic Signature of Arisanschinin D: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Arisanschinin D*

Cat. No.: *B12366257*

Get Quote

For researchers, scientists, and drug development professionals, this guide provides a detailed overview of the spectroscopic data and experimental protocols for **Arisanschinin D**, a lignan isolated from Schisandra arisanensis.

Arisanschinin D is a dibenzocyclooctadiene lignan, a class of natural products known for their diverse biological activities. Its structure has been elucidated through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. This document compiles the available spectroscopic data and the methodologies used for their acquisition, offering a valuable resource for the identification and further investigation of this compound.

Spectroscopic Data of **Arisanschinin D**

The following tables summarize the key quantitative data obtained from the NMR, MS, and IR analyses of **Arisanschinin D**.

Table 1: ^{1}H NMR Spectroscopic Data for **Arisanschinin D** (500 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	δH (ppm)	Multiplicity	J (Hz)
1-OCH₃	3.89	s	
2-OCH₃	3.92	s	
3-OCH₃	3.86	s	
4	6.58	s	
6α	2.58	d	13.5
6β	2.22	d	13.5
7	1.88	m	
7-CH₃	0.99	d	7.0
8	1.88	m	
8-CH₃	0.78	d	7.0
9α	2.58	d	13.5
9β	2.22	d	13.5
10-OCH₃	3.92	s	
11-OCH₃	3.89	s	
12-OCH₃	3.86	s	
13	6.58	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Arisanschinin D** (125 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	δC (ppm)
1	152.8
2	141.2
3	151.4
4	104.2
5	134.7
6	35.1
7	42.3
7-CH_3	15.1
8	42.3
8-CH_3	12.5
9	35.1
10	151.4
11	141.2
12	152.8
13	104.2
14	134.7
1-OCH_3	61.1
2-OCH_3	60.8
3-OCH_3	60.8
10-OCH_3	60.8
11-OCH_3	60.8
12-OCH_3	61.1

© 2026 BenchChem. All rights reserved.

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for **Arisanschinin D**

Technique	Data
HR-ESI-MS	m/z 477.2198 $[M + H]^+$ (Calcd. for $C_{26}H_{37}O_8$, 477.2197)
IR (KBr)	ν_{max} 3448, 2927, 1595, 1508, 1464, 1242, 1128, 1011 cm^{-1}

Experimental Protocols

The spectroscopic data presented above were acquired using the following methodologies:

1. Isolation and Purification: **Arisanschinin D** was isolated from the aerial parts of Schisandra arisanensis. The dried and powdered plant material was extracted with ethyl acetate. The resulting crude extract was then subjected to a series of chromatographic techniques, including silica gel column chromatography and preparative high-performance liquid chromatography (HPLC), to yield the pure compound.

2. NMR Spectroscopy: ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC, and NOESY) spectra were recorded on a Bruker AV-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C. The sample was dissolved in deuterated chloroform ($CDCl_3$), and chemical shifts are reported in parts per million (ppm) relative to the residual solvent signal (δH 7.26 for ^1H and δC 77.0 for ^{13}C) as an internal standard. Coupling constants (J) are reported in Hertz (Hz).

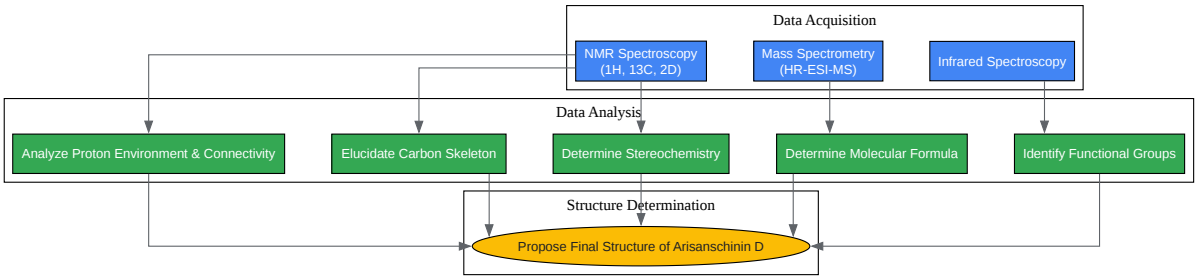
3. Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Bruker APEX II spectrometer. The sample was dissolved in methanol and introduced into the ESI source. The mass-to-charge ratio (m/z) is reported for the protonated molecule $[M + H]^+$.

4. Infrared Spectroscopy: The infrared (IR) spectrum was recorded on a PerkinElmer Spectrum One FT-IR spectrometer. The sample was mixed with potassium bromide (KBr) and pressed into a pellet. The absorption maxima (ν_{max}) are reported in reciprocal centimeters (cm^{-1}).

Logical Workflow for Structure Elucidation

© 2026 BenchChem. All rights reserved.

The structural determination of **Arisanschinin D** followed a logical progression of spectroscopic analysis. The workflow below illustrates the key steps involved in piecing together the molecular structure from the raw spectral data.



Click to download full resolution via product page

*Workflow for the structure elucidation of **Arisanschinin D**.*

This comprehensive compilation of spectroscopic data and experimental protocols for **Arisanschinin D** serves as a foundational resource for its identification, synthesis, and further exploration of its potential therapeutic applications.

- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Arisanschinin D: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366257/docs#unveiling-the-spectroscopic-signature-of-arisanschinin-d-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

© 2026 BenchChem. All rights reserved.

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.